

# Sample preparation for diheptyl phthalate analysis in polymer matrices

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## Compound of Interest

Compound Name: Diheptyl phthalate

Cat. No.: B032759

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## Application Note: Analysis of Diheptyl Phthalate in Polymer Matrices

### Introduction

**Diheptyl phthalate** (DHP), a high molecular weight phthalate ester, is utilized as a plasticizer to enhance the flexibility and durability of various polymers, such as polyvinyl chloride (PVC) and polyethylene (PE).<sup>[1]</sup> Due to potential health concerns associated with phthalates, regulatory bodies worldwide have established limits on their permissible levels in consumer products.<sup>[2]</sup> Consequently, accurate and reliable analytical methods for the quantification of DHP in polymer matrices are crucial for ensuring product safety and regulatory compliance. This application note provides a detailed protocol for the sample preparation and analysis of DHP in polymers using Gas Chromatography-Mass Spectrometry (GC-MS).

### Principle

The analysis of **diheptyl phthalate** in polymer matrices involves the extraction of the analyte from the polymer followed by instrumental analysis. Since phthalates are not chemically bound to the polymer, they can be extracted using a suitable solvent.<sup>[3]</sup> The extraction process is a critical step and can be achieved through various techniques, including solvent extraction and thermal desorption. Following extraction, the sample is analyzed by GC-MS, which separates the components of the mixture and provides both qualitative and quantitative information.<sup>[4]</sup>

## Quantitative Data Summary

The following table summarizes the quantitative data for phthalate analysis using various sample preparation and analytical methods. While specific data for **diheptyl phthalate** is limited, the presented values for other phthalates can serve as a reference for method performance.

Analyte	Polymer Matrix	Sample Preparation Method	Analytical Method	Recovery (%)	LOD (µg/mL)	LOQ (µg/mL)	Reference
Various Phthalates	PVC, PE, PS	Ultrasonic Extraction	GC-MS	76 - 100	3.46 - 10.10	-	[5]
Various Phthalates	PVC, PE, PS	Ultrasonic Extraction	GC-ECD	76 - 100	2.97 - 4.29	-	
DEHP, DBP, BBP, etc.	Plastic Toys	Solvent Extraction (THF/Methanol)	HPLC/UV	66 - 76	0.08 - 4.5	0.54 - 30	
DBP, BBP, DEHA, etc.	Medical Infusion Sets	Solvent Extraction with Polymer Dissolution	GC-MS/MS	91.8 - 122	-	0.0541 - 0.0763	
Various Phthalates	PVC	Soxhlet Extraction	GC-MS	>80	-	-	
Various Phthalates	PVC	Ultrasonic Extraction	GC-TOFMS	>80	-	-	
Various Phthalates	-	Thermal Desorption	GC-MS	-	-	-	

LOD: Limit of Detection, LOQ: Limit of Quantification, GC-MS: Gas Chromatography-Mass Spectrometry, GC-ECD: Gas Chromatography-Electron Capture Detector, HPLC/UV: High-Performance Liquid Chromatography-Ultraviolet Detector, GC-MS/MS: Tandem Mass Spectrometry, GC-TOFMS: Time-of-Flight Mass Spectrometry, THF: Tetrahydrofuran, PVC: Polyvinyl Chloride, PE: Polyethylene, PS: Polystyrene, DEHP: Di(2-ethylhexyl) phthalate, DBP: Dibutyl phthalate, BBP: Benzyl butyl phthalate, DEHA: Bis(2-ethylhexyl) adipate.

## Experimental Protocols

### Sample Preparation: Solvent Extraction

This protocol is based on the general procedure for extracting phthalates from polymer matrices.

Materials:

- Polymer sample
- Tetrahydrofuran (THF), analytical grade
- Hexane, analytical grade
- Cyclohexane, analytical grade
- **Diheptyl phthalate** standard
- Internal standard (e.g., Benzyl Benzoate)
- Glass vials with solvent-resistant caps
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 µm)
- Autosampler vials

Procedure:

- **Sample Comminution:** Reduce the polymer sample to a fine powder or small pieces to maximize the surface area for extraction. This can be achieved by grinding, cutting, or drilling.
- **Dissolution:** Accurately weigh approximately 0.5 g of the comminuted polymer sample into a glass vial. Add 10 mL of THF to dissolve the polymer. Vortex for 10 minutes or until the polymer is completely dissolved.
- **Precipitation:** Add 20 mL of hexane to the solution to precipitate the polymer. Vortex for 5 minutes.
- **Separation:** Centrifuge the mixture at 3000 rpm for 10 minutes to pellet the precipitated polymer.
- **Filtration:** Carefully decant the supernatant and filter it through a 0.45  $\mu\text{m}$  syringe filter into a clean glass vial.
- **Solvent Exchange:** Evaporate the filtrate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 1 mL of cyclohexane.
- **Internal Standard Addition:** Add an appropriate amount of internal standard to the reconstituted extract.
- **Analysis:** Transfer the final solution to an autosampler vial for GC-MS analysis.

## Sample Preparation: Thermal Desorption (Alternative Method)

This method is suitable for rapid screening and reduces solvent usage.

Materials:

- Polymer sample
- Thermal desorption tubes
- **Diheptyl phthalate** standard

- GC-MS with a thermal desorption unit

#### Procedure:

- **Sample Preparation:** Accurately weigh a small amount of the finely cut or powdered polymer sample (typically 0.5-5 mg) directly into a thermal desorption tube.
- **Standard Addition:** For quantification, a known amount of DHP standard can be spiked onto a separate sample or a blank matrix in a thermal desorption tube.
- **Thermal Desorption:** Place the tube in the thermal desorption unit of the GC-MS. The phthalates are thermally extracted from the polymer and transferred directly to the GC column.
- **Analysis:** The desorbed compounds are analyzed by GC-MS.

## GC-MS Analysis

#### Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- **Capillary Column:** A non-polar or medium-polarity column, such as a DB-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness), is recommended.

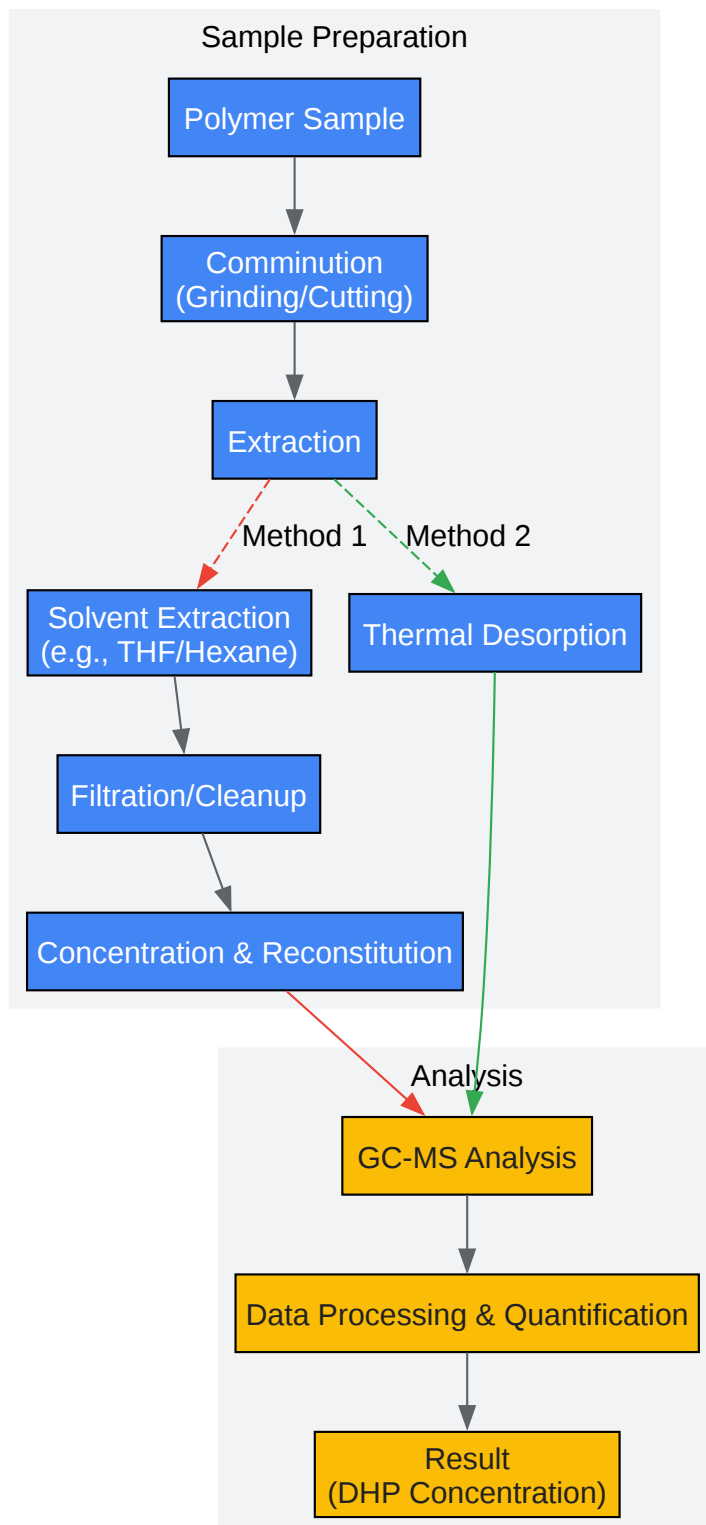
#### GC-MS Parameters:

Parameter	Value
Inlet Temperature	280 °C
Injection Volume	1 µL
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temperature 60 °C, hold for 1 min; ramp to 280 °C at 10 °C/min; hold for 10 min
Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 50-550

Note on Coelution: **Diheptyl phthalate** may coelute with other phthalates, such as bis(2-ethylhexyl) phthalate (DEHP). Therefore, it is crucial to use mass spectrometry to differentiate and quantify these compounds based on their unique mass spectra and characteristic ions. For DHP, characteristic ions for quantification may include m/z 149, 167, and 293.

## Workflow Diagram

## Sample Preparation and Analysis Workflow for Diheptyl Phthalate

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Caption: Workflow for DHP analysis in polymers.

## Conclusion

The described solvent extraction and thermal desorption methods, coupled with GC-MS analysis, provide robust and reliable approaches for the determination of **diheptyl phthalate** in polymer matrices. The choice of sample preparation method will depend on the specific polymer, required sensitivity, and available instrumentation. Careful consideration of potential coelutions with other phthalates is essential for accurate quantification.

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